

Commercial Suppliers and Technical Guide for 2-Bromo-5-methoxyaniline

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Compound of Interest

Compound Name: 2-Bromo-5-methoxyaniline

Cat. No.: B1269708

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercial suppliers for **2-Bromo-5-methoxyaniline**, its chemical and physical properties, and key experimental protocols for its application in synthetic chemistry, particularly in the context of drug discovery and development.

Introduction to 2-Bromo-5-methoxyaniline

2-Bromo-5-methoxyaniline is a valuable substituted aniline derivative widely utilized as a building block in organic synthesis. Its bifunctional nature, possessing both a reactive bromine atom and a nucleophilic amino group, makes it a versatile precursor for the synthesis of a wide range of more complex molecules. The methoxy group further influences the electronic properties of the aromatic ring, modulating its reactivity.

In the pharmaceutical industry, this compound is a key intermediate in the synthesis of various therapeutic agents, including epidermal growth factor receptor (EGFR) inhibitors, which are crucial in oncology. Its utility also extends to the development of materials for organic light-emitting diodes (OLEDs).

Commercial Suppliers

The following table summarizes prominent commercial suppliers of **2-Bromo-5-methoxyaniline**, providing key quantitative data to facilitate comparison and procurement for

research and development purposes.

Supplier	CAS Number	Purity	Available Quantities	Price (USD)
Sigma-Aldrich	59557-92-5	Not specified; buyer assumes responsibility to confirm purity [1]	100 mg [1]	Inquire for organizational pricing [1]
ChemShuttle	59557-92-5	Inquire	250g, 500g, 1kg, 5kg [2]	\$300 (250g), \$450 (500g), \$900 (1kg) [2]
Apollo Scientific	59557-92-5	98% [3]	5g, 25g, 100g [3]	£15.00 (5g), £22.00 (25g), £79.00 (100g) [3]
Synthonix, Inc.	59557-92-5	98% [4]	Inquire	Inquire
BLD Pharm	59557-92-5	Inquire	Inquire	Inquire
Pharmaffiliates	59557-92-5	High Purity	Inquire	Inquire
XIAMEN EQUATION CHEMICAL CO.,LTD	59557-92-5	≥99.00% [5]	Inquire (bulk available) [5]	Inquire
Aladdin Scientific	129968-11-2 (HCl salt)	min 98% [6]	100g [6]	\$42.37 (100g) [6]
Maksons Fine Chem Pvt. Ltd.	59557-92-5	≥99.0% [7]	Inquire (bulk manufacturer) [7]	Inquire

Chemical and Physical Properties

Property	Value
CAS Number	59557-92-5
Molecular Formula	C ₇ H ₈ BrNO
Molecular Weight	202.05 g/mol
Appearance	White to off-white crystalline solid
Melting Point	55-59 °C
Boiling Point	285.6±20.0 °C at 760 mmHg
Density	1.5±0.1 g/cm ³
Solubility	Soluble in organic solvents such as methanol, ethanol, and dichloromethane. Sparingly soluble in water.

Experimental Protocols

2-Bromo-5-methoxyaniline is a key substrate for various cross-coupling reactions, which are fundamental in the synthesis of complex organic molecules for drug discovery. Below are detailed methodologies for two of the most common and powerful transformations: the Suzuki-Miyaura coupling and the Buchwald-Hartwig amination.

Suzuki-Miyaura Cross-Coupling for C-C Bond Formation

This protocol outlines a general procedure for the palladium-catalyzed cross-coupling of **2-Bromo-5-methoxyaniline** with an arylboronic acid. This reaction is instrumental in the synthesis of biaryl compounds.

Materials:

- **2-Bromo-5-methoxyaniline**
- Arylboronic acid (1.2 equivalents)
- Palladium(II) acetate (Pd(OAc)₂, 2 mol%)

- Triphenylphosphine (PPh_3 , 8 mol%)
- Potassium carbonate (K_2CO_3 , 2 equivalents)
- Toluene
- Water
- Argon or Nitrogen gas
- Standard glassware for inert atmosphere reactions (e.g., Schlenk flask)

Procedure:

- To a Schlenk flask, add **2-Bromo-5-methoxyaniline** (1.0 mmol), the arylboronic acid (1.2 mmol), potassium carbonate (2.0 mmol), palladium(II) acetate (0.02 mmol), and triphenylphosphine (0.08 mmol).
- Evacuate the flask and backfill with an inert gas (Argon or Nitrogen). Repeat this cycle three times.
- Add toluene (5 mL) and water (1 mL) to the flask via syringe.
- Heat the reaction mixture to 90 °C with vigorous stirring.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). The reaction is typically complete within 12-24 hours.
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with ethyl acetate (20 mL) and wash with water (2 x 10 mL) and brine (10 mL).
- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.

- Purify the crude product by flash column chromatography on silica gel to obtain the desired biaryl product.

Buchwald-Hartwig Amination for C-N Bond Formation

This protocol provides a general method for the palladium-catalyzed amination of **2-Bromo-5-methoxyaniline** with a primary or secondary amine. This is a key step in the synthesis of many pharmacologically active compounds.

Materials:

- **2-Bromo-5-methoxyaniline**
- Primary or secondary amine (1.2 equivalents)
- Tris(dibenzylideneacetone)dipalladium(0) ($\text{Pd}_2(\text{dba})_3$, 1 mol%)
- Xantphos (2 mol%)
- Sodium tert-butoxide (NaOtBu , 1.4 equivalents)
- Anhydrous toluene or dioxane
- Argon or Nitrogen gas
- Standard glassware for inert atmosphere reactions

Procedure:

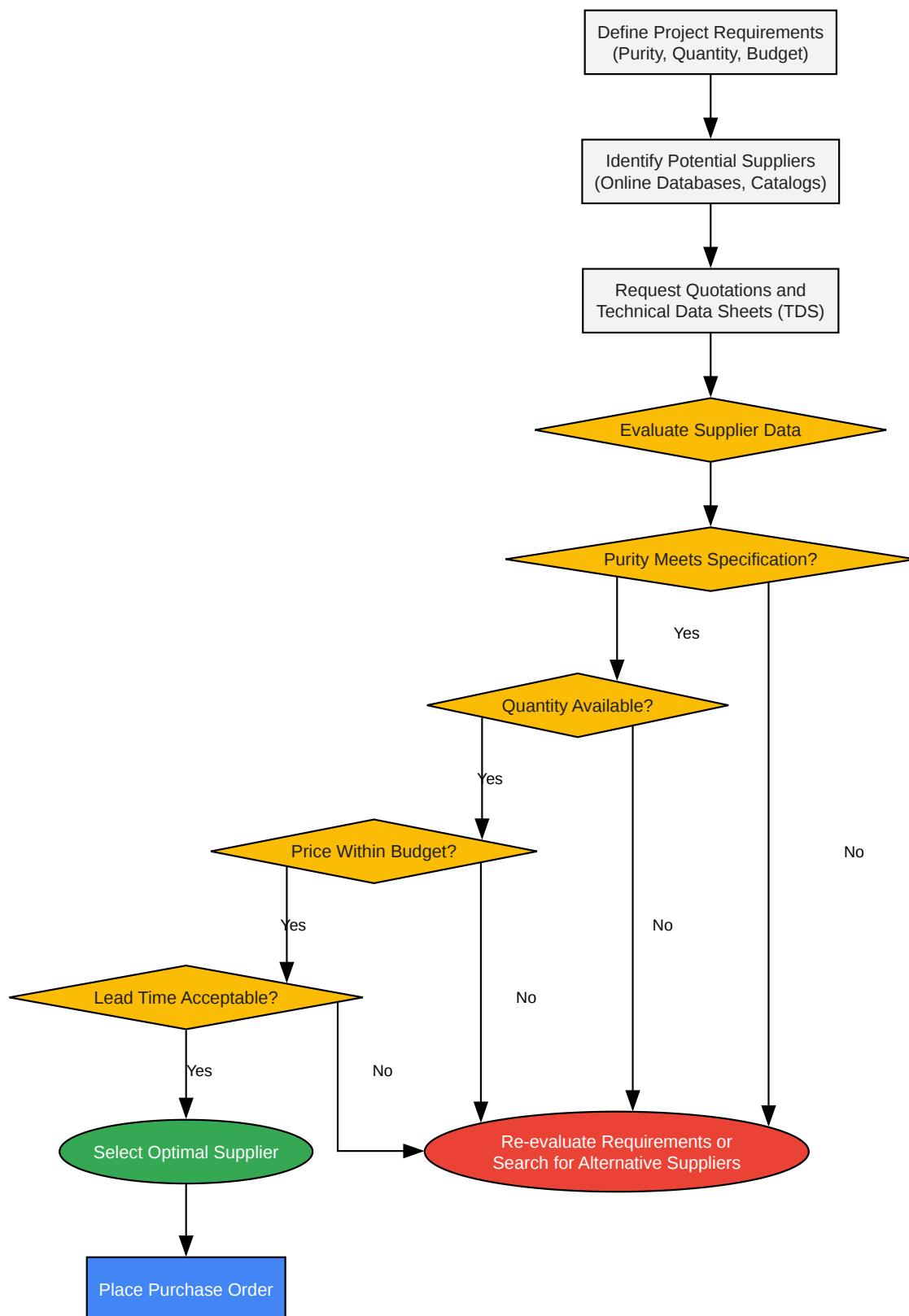
- In a glovebox or under a stream of inert gas, add $\text{Pd}_2(\text{dba})_3$ (0.01 mmol) and Xantphos (0.02 mmol) to a Schlenk flask.
- Add anhydrous toluene or dioxane (3 mL) and stir for 5 minutes.
- Add **2-Bromo-5-methoxyaniline** (1.0 mmol), the amine (1.2 mmol), and sodium tert-butoxide (1.4 mmol).
- Seal the flask and heat the reaction mixture to 100-110 °C.

- Monitor the reaction by TLC or LC-MS. The reaction is typically complete within 8-24 hours.
- Cool the reaction to room temperature and quench with saturated aqueous ammonium chloride (NH₄Cl).
- Extract the product with ethyl acetate (3 x 15 mL).
- Combine the organic layers, wash with brine, dry over anhydrous Na₂SO₄, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel.

Mandatory Visualizations

Supplier Selection Workflow

The following diagram illustrates a logical workflow for selecting a commercial supplier of **2-Bromo-5-methoxyaniline** for a research project.

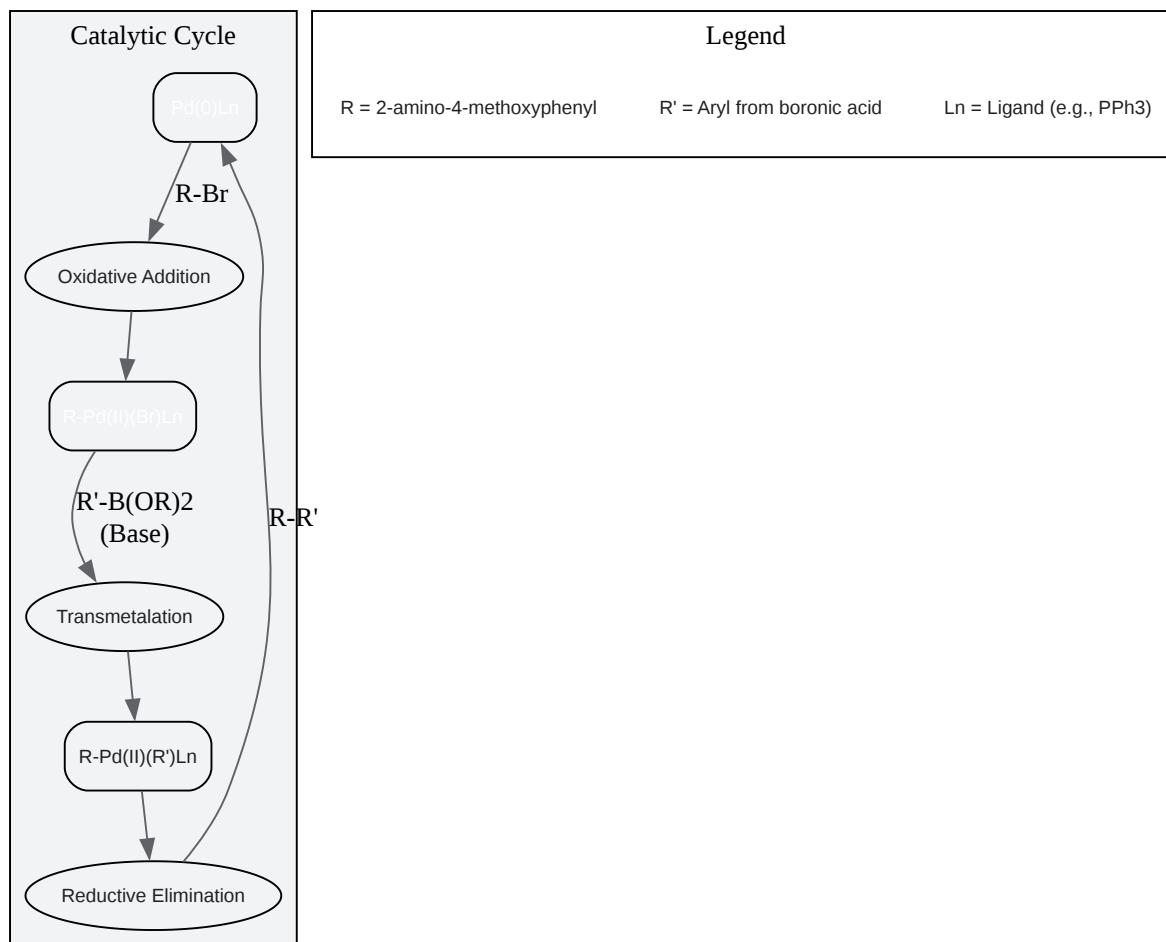


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Caption: Workflow for selecting a commercial supplier.

Suzuki-Miyaura Coupling Catalytic Cycle

The diagram below illustrates the catalytic cycle for the Suzuki-Miyaura cross-coupling reaction, a key application of **2-Bromo-5-methoxyaniline**.



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Caption: Suzuki-Miyaura cross-coupling catalytic cycle.

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